

# Z-Dap-OH: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Z-Dap-OH

Cat. No.: B554793

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An In-Depth Exploration of the Physicochemical Properties and Applications of  $\alpha$ -Z-L-2,3-Diaminopropionic Acid

For scientists and professionals in the field of drug development and peptide chemistry, a thorough understanding of specialized amino acid building blocks is paramount. Among these, **Z-Dap-OH**, or  $\alpha$ -Z-L-2,3-diaminopropionic acid, serves as a critical component in the synthesis of complex peptides and peptidomimetics. This guide provides a detailed overview of its core characteristics, practical applications, and essential technical data.

## Core Molecular Attributes

**Z-Dap-OH** is a derivative of the non-proteinogenic amino acid L-2,3-diaminopropionic acid (Dap). The "Z" in its nomenclature refers to the benzyloxycarbonyl (Cbz) protecting group attached to the alpha-amino group. This strategic protection is crucial for its use in stepwise peptide synthesis, allowing for selective deprotection and coupling reactions.

The fundamental molecular details are summarized below:

Property	Value	Source(s)
Molecular Formula	C11H14N2O4	[1][2]
Molecular Weight	238.24 g/mol	[1][3][4]
IUPAC Name	(2S)-3-amino-2-(phenylmethoxycarbonylamino)propanoic acid	[1]
CAS Number	35761-26-3	[1][2][3]

A visual representation of the **Z-Dap-OH** structure is provided below:

Caption: 2D Chemical Structure of **Z-Dap-OH**.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Z-Dap-OH** is essential for its handling, storage, and application in experimental workflows.

Property	Value	Source(s)
Appearance	White crystalline solid	
Melting Point	~240 °C (decomposes)	[4]
Optical Activity	$[\alpha]_{20/D} -39 \pm 1^\circ$ , c = 1% in 1 M HCl	
Solubility	Soluble in dilute acid	[4]
Storage	Keep in a dark place, sealed in dry conditions at room temperature.	[4]

## Applications in Research and Development

**Z-Dap-OH** is a valuable building block in synthetic organic chemistry, particularly in the field of peptide science. Its bifunctional nature, possessing both a protected alpha-amino group and a

free beta-amino group, allows for diverse synthetic strategies.

#### Key Applications Include:

- **Synthesis of Peptides with Unnatural Amino Acids:** It is an important building block for creating peptides containing Dap residues.[4] This is particularly relevant in the synthesis of peptide-based drugs and probes where the introduction of non-proteinogenic amino acids can enhance stability, bioactivity, and conformational properties.
- **Precursor to Bioactive Molecules:** **Z-Dap-OH** is a precursor for the synthesis of complex natural products and their analogs, such as bleomycins, edeines, and tuberactinomycins.[4] These compounds often exhibit potent antimicrobial or antitumor activities.
- **Development of Peptidomimetics:** The unique stereochemistry and functional groups of **Z-Dap-OH** make it a suitable scaffold for the design and synthesis of peptidomimetics, which are compounds that mimic the structure and function of natural peptides but with improved pharmacological properties.

## Experimental Protocol: Incorporation of Z-Dap-OH in Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the incorporation of **Z-Dap-OH** into a peptide sequence using standard Fmoc-based solid-phase peptide synthesis (SPPS).

#### Workflow for Z-Dap-OH Coupling in SPPS

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## References

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